

4-Methoxy-3,6-dihydro-2H-pyran molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-3,6-dihydro-2H-pyran

Cat. No.: B101811

[Get Quote](#)

Technical Guide: 4-Methoxy-3,6-dihydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Methoxy-3,6-dihydro-2H-pyran**, a heterocyclic compound with applications in organic synthesis.

Chemical Identity and Molecular Properties

4-Methoxy-3,6-dihydro-2H-pyran is a cyclic ether with the chemical formula $C_6H_{10}O_2$.^{[1][2][3][4]} Its molecular structure consists of a dihydropyran ring substituted with a methoxy group.

Table 1: Molecular Formula and Weight

Property	Value
Molecular Formula	C6H10O2[1][2][3][4]
Molecular Weight	114.14 g/mol [2][4]
IUPAC Name	4-methoxy-3,6-dihydro-2H-pyran[1][2]
Canonical SMILES	COC1=CCOCC1[1][2][4]
InChI Key	FSMHNRLQAABPS-UHFFFAOYSA-N[2][4]
CAS Number	17327-22-9[1][2][3][4]

Physicochemical Data

The following table summarizes the key physical and chemical properties of **4-Methoxy-3,6-dihydro-2H-pyran**.

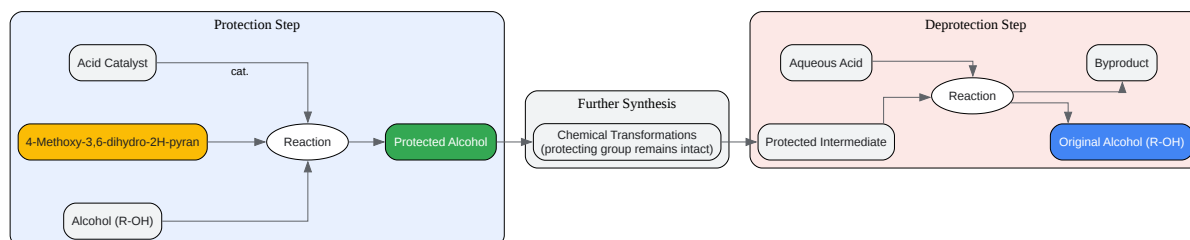
Table 2: Physicochemical Properties

Property	Value
Physical Form	Liquid[4]
Density	1.022 g/mL at 25 °C[4][5]
Boiling Point	59 °C at 20 mmHg[4][5]
Refractive Index	n _{20/D} 1.462[4][5]
Flash Point	46 °C (114.8 °F) - closed cup[4]
Purity	Typically available at 95% or 97% purity[1][4]

Applications in Organic Synthesis

4-Methoxy-3,6-dihydro-2H-pyran serves as a valuable reagent in organic chemistry, primarily as a protecting group for hydroxyl functions. Its application has been noted in the solid-phase synthesis of oligoribonucleotides and for the protection of chiral alcohols.

The diagram below illustrates the general workflow of using **4-Methoxy-3,6-dihydro-2H-pyran** as a protecting group for an alcohol.



[Click to download full resolution via product page](#)

Workflow for Alcohol Protection and Deprotection.

Experimental Protocols

Detailed, step-by-step experimental protocols for specific reactions involving **4-Methoxy-3,6-dihydro-2H-pyran** are highly dependent on the substrate and desired outcome. Researchers should refer to specific literature methods for the synthesis of interest. The general procedure for the protection of an alcohol involves reacting the alcohol with **4-Methoxy-3,6-dihydro-2H-pyran** in the presence of a catalytic amount of acid. Deprotection is typically achieved by treatment with aqueous acid.

Safety and Handling

4-Methoxy-3,6-dihydro-2H-pyran is a flammable liquid and vapor.[5] Appropriate safety precautions, including working in a well-ventilated fume hood and avoiding ignition sources, should be taken. Personal protective equipment such as safety goggles, gloves, and a lab coat

are essential. For detailed safety information, please consult the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxy-3,6-dihydro-2H-pyran 97% | CAS: 17327-22-9 | AChemBlock [achemblock.com]
- 2. 3,6-dihydro-4-methoxy-2H-pyran | C₆H₁₀O₂ | CID 87051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5,6-Dihydro-4-methoxy-2H-pyran [webbook.nist.gov]
- 4. 5,6-Dihydro-4-methoxy-2H-pyran 95 17327-22-9 [sigmaaldrich.com]
- 5. 4-methoxy-3,6-dihydro-2H-pyran, CAS No. 17327-22-9 - iChemical [ichemical.com]
- To cite this document: BenchChem. [4-Methoxy-3,6-dihydro-2H-pyran molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101811#4-methoxy-3-6-dihydro-2h-pyran-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com